

# Application Note: Preparation of Limonol Analytical Standard

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## Compound of Interest

Compound Name: *Limonol*

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## Introduction

**Limonol** is a naturally occurring, highly oxygenated tetranortriterpenoid belonging to the limonoid class of compounds.[1][2] Found in various citrus species, notably in the seeds of grapefruit (*Citrus paradisi*), **Limonol** and its related compounds are of significant interest to researchers in the fields of natural products chemistry, pharmacology, and drug development due to their diverse biological activities.[2][3] The availability of a well-characterized, high-purity analytical standard of **Limonol** is paramount for accurate quantification in complex matrices, elucidation of its pharmacological properties, and for use as a reference material in quality control settings.

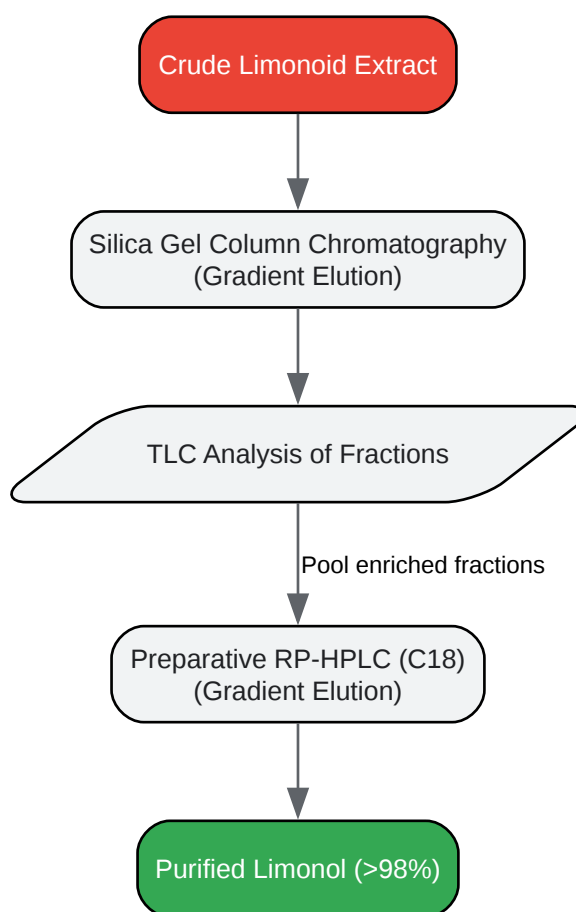
This application note provides a detailed, field-proven protocol for the isolation, purification, and characterization of **Limonol** to the level of an analytical standard. The methodology is primarily based on the principles of natural product extraction and chromatographic purification, drawing from established procedures for limonoid separation.[3][4]

## Chemical Profile of Limonol

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>32</sub> O <sub>8</sub>	[1]
Molecular Weight	472.53 g/mol	[1]
IUPAC Name	(1R,2R,7S,10R,12R,13S,14R,16S,19R,20S)-19-(furan-3-yl)-12-hydroxy-9,9,13,20-tetramethyl-4,8,15,18-tetraoxahexacyclo[11.9.0.0 <sup>2,7</sup> .0 <sup>2,10</sup> .0 <sup>14,16</sup> .0 <sup>14,20</sup> ]docosane-5,17-dione	[1]
CAS Number	Not explicitly found for Limonol, often grouped with other limonoids.	
Appearance	White to off-white crystalline powder (expected)	General knowledge of purified limonoids
Solubility	Soluble in methanol, ethanol, ethyl acetate, and other polar organic solvents. Sparingly soluble in water.	[4]

## Principle of Preparation

The preparation of a **Limonol** analytical standard from its natural source, grapefruit seeds, involves a multi-step process. This process begins with the extraction of a broad spectrum of secondary metabolites, including limonoids, from the ground seeds. Subsequent purification steps are designed to selectively isolate **Limonol** from other co-extracted compounds, leveraging its unique physicochemical properties. The final product is then rigorously characterized to confirm its identity and purity.



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